

Essential Safety and Operational Guide for Handling Dimethyl(vinyl)silane

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Compound of Interest

Compound Name: **Dimethyl(vinyl)silane**

Cat. No.: **B13959084**

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This guide provides immediate safety, handling, and disposal protocols for **Dimethyl(vinyl)silane** and related vinyl-substituted dimethylsilane compounds. It is intended for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety.

Immediate Safety Information

Dimethyl(vinyl)silane and its derivatives are hazardous chemicals that pose significant risks. They are highly flammable and can cause severe skin burns and eye damage.[\[1\]](#)[\[2\]](#) Inhalation may lead to corrosive injuries to the respiratory tract.[\[1\]](#) It is imperative to handle these substances with extreme care in a controlled laboratory environment.

Primary Hazards:

- Flammability: These substances are highly flammable liquids and vapors. Keep them away from heat, sparks, open flames, and hot surfaces.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Corrosivity: They can cause severe skin burns and eye damage upon contact.[\[1\]](#)[\[4\]](#)
- Reactivity: They may react with water and can form explosive mixtures with air.[\[1\]](#)[\[5\]](#) Some vinyl silanes also have the potential for self-heating reactions, especially at elevated temperatures or in the presence of free radical initiators.[\[6\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following table summarizes the required equipment.

Body Part	Personal Protective Equipment	Specifications and Notes
Eyes/Face	Chemical Splash Goggles & Face Shield	Goggles must provide a tight seal. A face shield should be worn over goggles, especially when there is a risk of splashing or explosion.[7][8]
Hands	Chemical-Resistant Gloves	Neoprene or nitrile rubber gloves are recommended.[2] For silanes, 4H® laminate gloves offer extended protection.[9] Always inspect gloves before use and change them immediately upon contamination.
Body	Flame-Resistant Laboratory Coat	A Nomex® or similar flame-resistant lab coat, fully buttoned, is required.[7]
Respiratory	Respirator	Use in a well-ventilated area, such as a chemical fume hood. [10] If ventilation is insufficient, a NIOSH-certified respirator with an organic vapor (black cartridge) is necessary.[2]
Feet	Closed-Toe Shoes	Shoes must cover the entire foot.[7]

Operational Plan: Handling and Experimental Procedures

Follow these steps to ensure the safe handling of **Dimethyl(vinyl)silane** throughout your experimental workflow.

1. Preparation and Pre-Experiment Setup:

- Ventilation: All work must be conducted in a properly functioning chemical fume hood.[10]
- Emergency Equipment: Ensure that an eyewash station and safety shower are immediately accessible.[2][10]
- Ignition Sources: Eliminate all potential ignition sources from the work area, including sparks, open flames, and hot surfaces.[10][11] Use non-sparking tools and explosion-proof equipment.[2][3][12]
- Grounding: Ground and bond all containers and receiving equipment to prevent static discharge.[2]

2. Handling and Use:

- Container Handling: Keep containers tightly closed when not in use and store them in a cool, dry, and well-ventilated area away from heat.[11]
- Dispensing: When transferring the chemical, use only non-sparking tools.[3]
- Personal Hygiene: Wash hands thoroughly after handling.[10] Do not eat, drink, or smoke in the work area.[12]

3. Post-Experiment:

- Decontamination: Clean the work area thoroughly after use.
- Clothing: Remove and wash any contaminated clothing before reuse.

Disposal Plan

Chemical waste must be handled and disposed of in accordance with all local, regional, and national regulations.

1. Waste Collection:

- Collect waste in a designated, properly labeled, and sealed container.
- Do not mix with other waste streams unless compatibility is confirmed.

2. Disposal Procedure:

- Dispose of the contents and container at an approved waste disposal plant.[3]
- Handle empty containers with care as they may contain flammable residual vapors.[10]
- Do not discharge into drains or the environment.[11][13]

Quantitative Data

The following tables provide key quantitative data for **Dimethyl(vinyl)silane** and related compounds.

Table 1: Physical and Chemical Properties

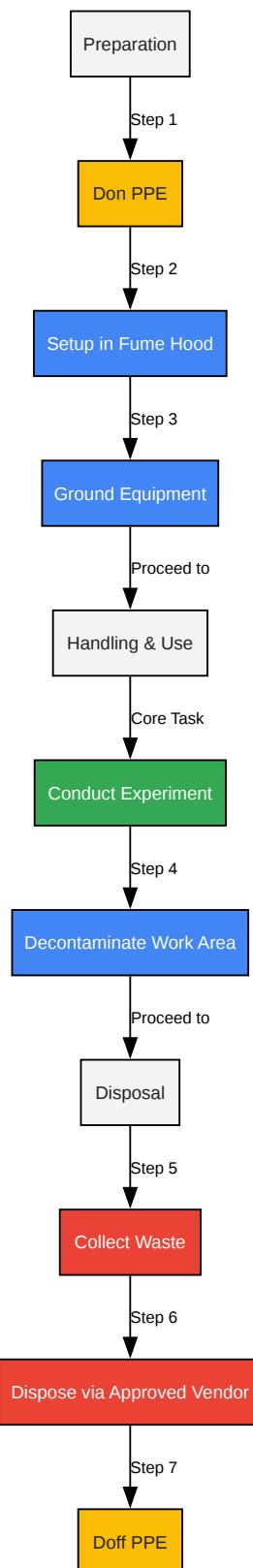
Property	Chloro(dimethyl)vinyl silane	Vinylmethyldimethox silane	Vinyldimethylethoxys ilane
CAS Number	1719-58-0[4]	16881-77-9[5]	Not specified
Molecular Formula	C4H9ClSi[1]	C5H12O2Si[2][5]	Not specified
Molecular Weight	120.65 g/mol [1]	Not specified	Not specified
Boiling Point	82-83 °C[4]	Not specified	99-100 °C[14]
Density	0.874 g/mL at 25 °C[4]	Not specified	0.790 g/mL[14]
Refractive Index	n20/D 1.414[4]	Not specified	1.3983[14]

Table 2: Safety and Flammability Data

Parameter	Chloro(dimethyl)vinyl silane	Vinylmethyldimethox ysilane	Vinyldimethylethoxys ilane
Flash Point	-5 °C (23.0 °F) - closed cup[4]	Not specified	4 °C[14]
Hazard Class	Flammable Liquid 2, Skin Corrosion 1B[4]	Flammable Liquid 3, Acute Toxicity 4, Eye Irritation 2A[5]	Not specified
Signal Word	Danger[4]	Warning[5]	Not specified

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **Dimethyl(vinyl)silane**.

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Caption: Workflow for Safe Handling of **Dimethyl(vinyl)silane**.

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